

Solvent Yellow 16 molecular structure and formula

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Compound of Interest

Compound Name: Solvent Yellow 16

Cat. No.: B056921

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An In-depth Technical Guide to Solvent Yellow 16

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular and physicochemical properties of **Solvent Yellow 16**, a synthetic monoazo dye. The information is curated for researchers and professionals in scientific fields requiring detailed chemical data.

Core Molecular Identity

Solvent Yellow 16, also known by synonyms such as Sudan Yellow 3G and C.I. 12700, is a pyrazolone-based azo dye.^{[1][2]} Its chemical identity is defined by a specific molecular structure and formula, which dictates its physical and chemical behaviors.

Molecular Structure and Formula

The molecular structure of **Solvent Yellow 16** consists of a phenylazo group attached to a methyl-phenyl-pyrazolone core. Its systematic IUPAC name is 3-Methyl-1-phenyl-4-(phenyldiazenyl)-1H-pyrazol-5(4H)-one.^[1] The dye belongs to the single azo class of compounds.^{[3][4]}

The chemical formula for **Solvent Yellow 16** is $C_{16}H_{14}N_4O$. This corresponds to a molecular weight of approximately 278.31 g/mol .

Molecular Identifiers

| Identifier | Value |
|-------------------|---|
| CAS Number | 4314-14-1 |
| C.I. Number | 12700 |
| Molecular Formula | C ₁₆ H ₁₄ N ₄ O |
| Molecular Weight | 278.31 g/mol |
| IUPAC Name | 3-Methyl-1-phenyl-4-(phenyldiazenyl)-1H-pyrazol-5(4H)-one |

| Synonyms | Sudan Yellow 3G, Solvent Yellow 3G, Transparent Yellow 3GR, Oil Yellow 205, Fat Yellow 3G |

Physicochemical Properties

The utility of **Solvent Yellow 16** in various applications is determined by its physical and chemical properties. It is characterized as a greenish-yellow powder or an orange to yellow solid.

Quantitative Physicochemical Data

| Property | Value | Source(s) |
|----------------|------------------------------------|-----------|
| Melting Point | 153 - 160 °C | |
| Density | 0.37 - 1.23 g/cm ³ | |
| Light Fastness | Good (Grade 6-7 on a scale of 1-8) | |

| Heat Resistance | Stable up to 268 °C (in Polystyrene) | |

Solubility Profile at 20°C

| Solvent | Solubility (g/L) |
|-----------------|------------------|
| Dichloromethane | 217.8 |
| Methylbenzene | 68.2 |
| Butyl acetate | 28.5 |
| Acetone | 17.3 |
| Ethyl alcohol | 4.0 |

Data sourced from Xcolor Pigment.

The dye is also reported to be soluble in carbon tetrachloride and insoluble in water and benzene.

Experimental Protocols

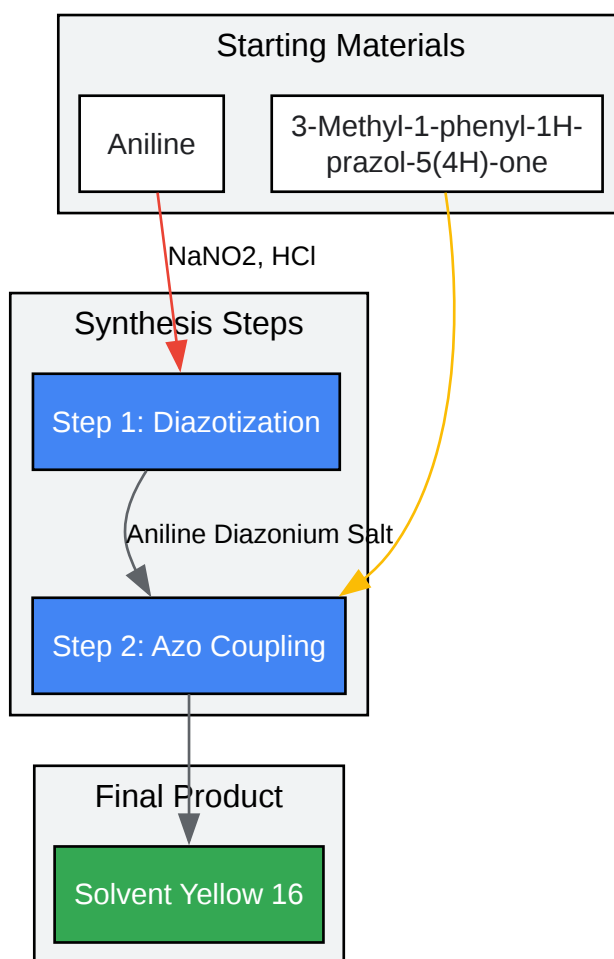
General Manufacturing Process

The industrial synthesis of **Solvent Yellow 16** is achieved through a two-step chemical process involving diazotization followed by an azo coupling reaction.

Methodology:

- Diazotization of Aniline:** Aniline is treated with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid) at low temperatures. This reaction converts the primary aromatic amine group of aniline into a diazonium salt.
- Azo Coupling:** The resulting aniline diazonium salt is then reacted with the coupling agent, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one. The coupling reaction occurs at the active methylene group of the pyrazolone ring, forming the characteristic azo (-N=N-) bridge that links the two aromatic structures. This final step yields the **Solvent Yellow 16** molecule.
- Isolation:** The product is subsequently filtered and dried to yield the final dye powder.

Below is a diagram illustrating the logical workflow of the synthesis process.



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Caption: Synthesis workflow for **Solvent Yellow 16**.

Applications

Solvent Yellow 16 is primarily utilized as a colorant in a wide range of materials. Its good solubility in organic solvents and thermal stability make it suitable for coloring plastics (such as polystyrene, ABS, and PMMA), resins, transparent lacquers, printing inks, and aluminum foil. It has also been used in cosmetics.

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